

An In-depth Technical Guide to the Solubility of Tolfenpyrad

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This technical guide provides a comprehensive overview of the solubility of **tolfenpyrad**, a pyrazole insecticide and acaricide, in various aqueous and organic media. The information is intended for researchers, scientists, and professionals in drug development and crop protection who require detailed data for formulation, environmental fate analysis, and toxicological studies.

Core Data Presentation: Tolfenpyrad Solubility

The solubility of **tolfenpyrad** is a critical parameter influencing its bioavailability, efficacy, and environmental distribution. The following tables summarize the quantitative solubility data for **tolfenpyrad** in water and a range of organic solvents.

Table 1: Solubility of Tolfenpyrad in Aqueous Media



Solvent System	Temperature	Solubility	Reference(s)
Water (pH 7)	20 °C	0.087 mg/L	[1]
Water	20 °C	0.061 mg/L	[2][3]
Water	25 °C	0.087 mg/L	[3]
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	Not Specified	2.75 mg/mL (Suspended solution)	[4]
10% DMSO >> 90% (20% SBE-β-CD in saline)	Not Specified	2.75 mg/mL (Suspended solution)	[4]

Table 2: Solubility of Tolfenpyrad in Organic Solvents



Solvent	Temperature	Solubility	Reference(s)
Acetone	Not Specified	>250 g/L	[2][5]
1,2-Dichloroethane	Not Specified	>250 g/L	[2][5]
Dimethyl Sulfoxide (DMSO)	Not Specified	110 mg/mL	[4]
Dimethyl Sulfoxide (DMSO)	Not Specified	≥ 56 mg/mL	[6]
Ethyl Acetate	Not Specified	>250 g/L	[2][5]
n-Heptane	Not Specified	6.92 g/L	[2][5]
n-Hexane	25 °C	7,410 mg/L (7.41 g/L)	[1]
Methanol	Not Specified	50.8 g/L	[2][5]
Methanol	Not Specified	Soluble	[7]
n-Octanol	Not Specified	43.7 g/L	[2][5]
Toluene	25 °C	366,000 mg/L (366 g/L)	[1]
Xylene	Not Specified	218 g/L	[2][5]
Corn Oil (in 10% DMSO)	Not Specified	≥ 2.75 mg/mL (Clear solution)	[4]

Experimental Protocols

The determination of a compound's solubility is a fundamental experimental procedure. While specific laboratory protocols for the cited data are not exhaustively detailed in the search results, a generalized methodology based on the OECD Guideline 105 for Water Solubility (Flask Method) can be described.

Protocol: Determination of Water Solubility (Flask Method)

• Preparation of Test Substance: A sufficient amount of high-purity **tolfenpyrad** is obtained.



- Preparation of Test Medium: Distilled or deionized water, adjusted to the desired pH (e.g., pH
 7), is used as the solvent.
- Equilibration: An excess amount of **tolfenpyrad** is added to a flask containing a known volume of the test medium. The flask is then sealed and agitated at a constant temperature (e.g., 20°C or 25°C). The agitation should be sufficient to ensure thorough mixing without causing the dispersion of fine particles.
- Phase Separation: After a preliminary equilibration period (e.g., 24 hours), the mixture is allowed to stand for at least another 24 hours at the same constant temperature to allow for the separation of undissolved material. Centrifugation at a controlled temperature is often employed to facilitate this separation.
- Sampling and Analysis: A sample of the clear, saturated aqueous phase is carefully
 withdrawn. The concentration of tolfenpyrad in the sample is then determined using a
 validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with
 UV or Mass Spectrometry (MS) detection.
- Replication: The experiment is repeated to ensure the reliability and reproducibility of the results.

A similar principle is applied for determining solubility in organic solvents, where the solvent of interest is used instead of water.

Mandatory Visualizations

Mode of Action: Inhibition of Mitochondrial Electron Transport Chain

Tolfenpyrad's primary insecticidal and acaricidal activity stems from its role as a mitochondrial electron transport inhibitor (METI).[1][8][9][10][11] Specifically, it targets and inhibits Complex I (NADH:ubiquinone oxidoreductase) of the respiratory chain.[8][10] This inhibition disrupts the production of ATP, leading to cellular energy depletion and eventual death of the target organism.





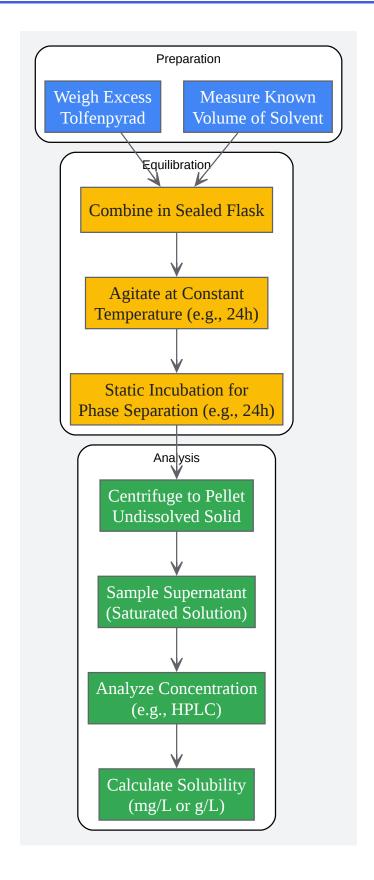
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Caption: Tolfenpyrad inhibits Complex I of the mitochondrial electron transport chain.

Experimental Workflow: Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of a compound like **tolfenpyrad** using the flask method.





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Caption: Workflow for determining solubility via the flask method.



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